

# Personal protective equipment for handling DSPE-PEG-Folate, MW 3350

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## Compound of Interest

Compound Name: DSPE-PEG-Folate, MW 3350

Cat. No.: B15578430

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## Essential Safety and Handling Guide for DSPE-PEG-Folate, MW 3350

This guide provides immediate safety, handling, and disposal protocols for **DSPE-PEG-Folate, MW 3350**, tailored for researchers and drug development professionals. Following these procedures is critical to ensure a safe laboratory environment.

## Hazard Identification and Personal Protective Equipment (PPE)

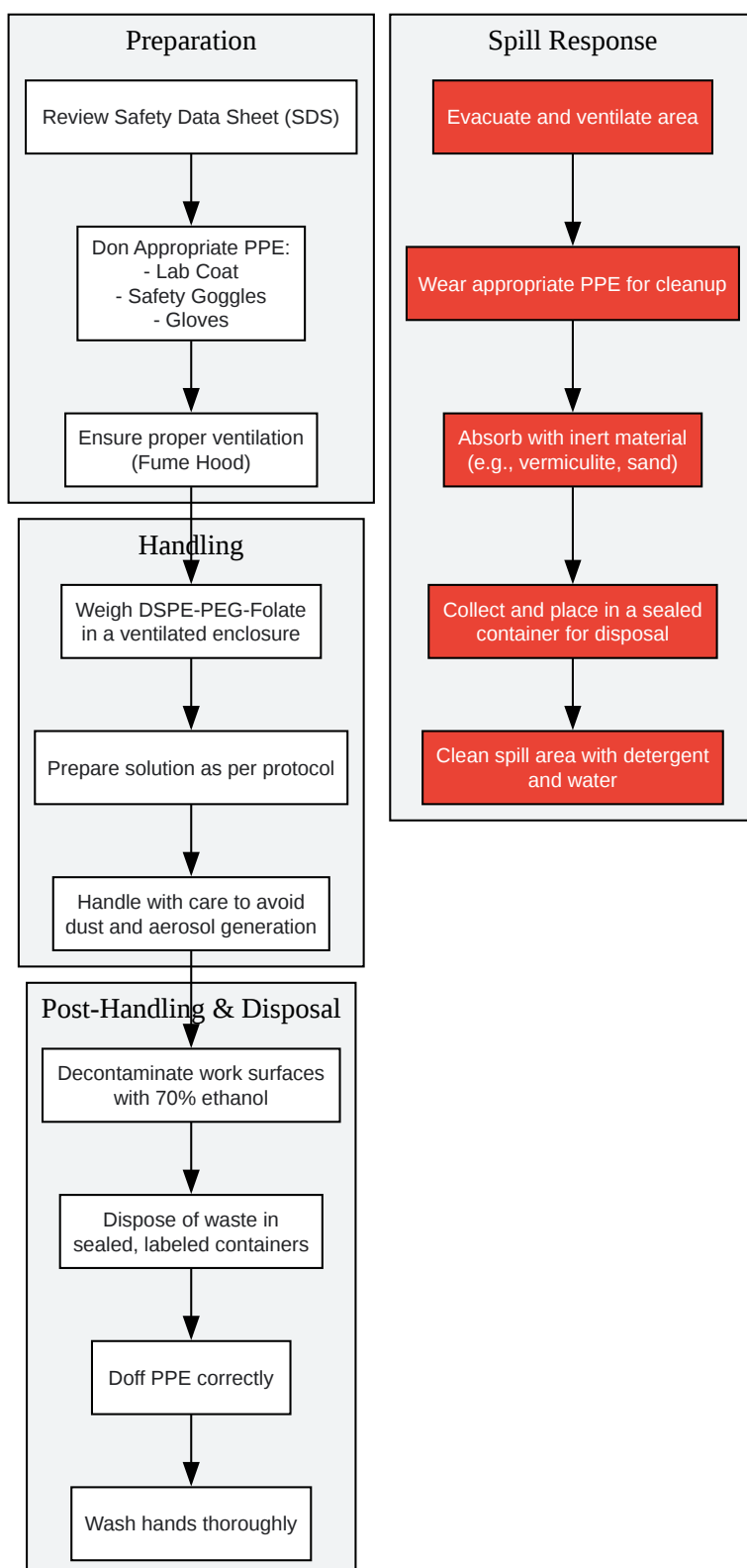
**DSPE-PEG-Folate, MW 3350** is classified as a hazardous substance.<sup>[1]</sup> It is harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.<sup>[1]</sup> Adherence to proper PPE protocols is mandatory to mitigate exposure risks.

Hazard Classification	GHS Code	Description
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation

Personal Protective Equipment (PPE)	Specification	Purpose
Eye/Face Protection	Safety glasses with side-shields or goggles	Protects against splashes and dust.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber)	Prevents skin contact.
Skin and Body Protection	Laboratory coat, long-sleeved clothing	Protects skin from exposure.
Respiratory Protection	NIOSH-approved respirator	Required when handling powder or in poorly ventilated areas to prevent inhalation.

## Operational Workflow for Safe Handling

The following diagram outlines the standard procedure for safely handling **DSPE-PEG-Folate, MW 3350** in a laboratory setting.



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## References

- 1. [file.medchemexpress.com](https://file.medchemexpress.com) [file.medchemexpress.com]
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